

A Technical Guide to (S)-L-Cystine-¹⁵N₂: Suppliers, Purchasing, and Experimental Applications

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Compound of Interest

Compound Name: (S)-L-Cystine-15N2

Cat. No.: B15144852

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on sourcing (S)-L-Cystine-¹⁵N₂, a stable isotope-labeled amino acid crucial for a variety of research applications. This document outlines key suppliers, purchasing details, and a detailed experimental protocol for its use in metabolic labeling and quantitative proteomics.

Sourcing and Purchasing (S)-L-Cystine-¹⁵N₂

Several reputable suppliers offer high-purity (S)-L-Cystine-¹⁵N₂ for research purposes. Below is a comparative summary of offerings from leading vendors. It is recommended to contact the suppliers directly for the most current pricing and availability.

Supplier	Product Name	Catalog Number (Example)	Isotopic Purity	Chemical Purity	CAS Number	Molecular Weight
Sigma-Aldrich	L-Cystine- ¹⁵ N ₂	952407-61-3	98 atom % ¹⁵ N	≥98% (CP)	952407-61-3	242.29
MedchemExpress	(S)-L-Cystine- ¹⁵ N ₂	HY-N0394S2	≥98.0%	≥99.0%	952407-61-3	242.29
Cambridge Isotope Laboratories	L-Cystine (¹⁵ N ₂ , 98%)	NLM-3818	98%	98%	952407-61-3	242.29

Experimental Protocol: Metabolic Labeling of a Human Cell Line for Quantitative Proteomics

This protocol details a common application of (S)-L-Cystine-¹⁵N₂ in Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) for the relative quantification of proteins.

Materials

- Human cell line (e.g., HEK293, HeLa)
- SILAC-grade DMEM or RPMI-1640 medium deficient in L-cystine
- Dialyzed Fetal Bovine Serum (dFBS)
- (S)-L-Cystine-¹⁵N₂ (heavy)
- L-Cystine (light)
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors

- Protein assay kit (e.g., BCA)
- SDS-PAGE equipment and reagents
- In-gel or in-solution digestion kit (with Trypsin)
- Liquid chromatography-mass spectrometry (LC-MS/MS) system

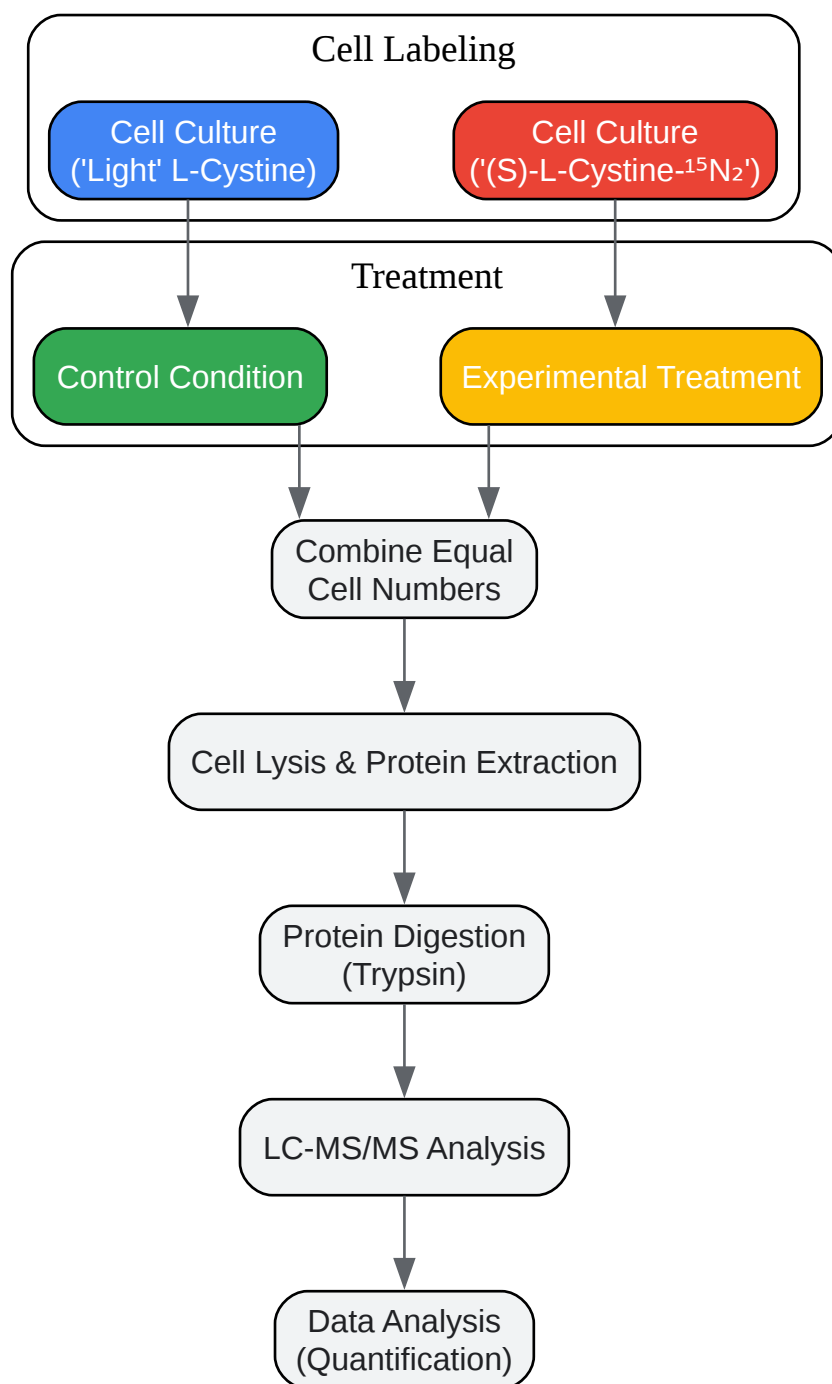
Methodology

- Cell Culture Preparation:
 - Culture the chosen human cell line in standard complete medium until the desired cell number is reached.
 - Prepare two sets of SILAC media:
 - "Light" medium: SILAC-grade medium supplemented with 10% dFBS and "light" L-Cystine at the standard concentration.
 - "Heavy" medium: SILAC-grade medium supplemented with 10% dFBS and (S)-L-Cystine- $^{15}\text{N}_2$ at the same concentration as the light version.
- Metabolic Labeling:
 - Passage the cells and seed them into the "light" and "heavy" SILAC media.
 - Culture the cells for at least five to six cell doublings to ensure near-complete incorporation of the labeled and unlabeled L-cystine into the proteome.
- Experimental Treatment:
 - Once labeling is complete, apply the experimental treatment to one of the cell populations (e.g., drug treatment to the "heavy" labeled cells, while the "light" labeled cells serve as a control).
- Cell Harvesting and Lysis:
 - Wash the cells with ice-cold PBS and harvest them.

- Combine an equal number of cells from the "light" and "heavy" populations.
- Lyse the combined cell pellet using a suitable lysis buffer containing protease and phosphatase inhibitors.
- Quantify the protein concentration of the lysate.
- Protein Digestion:
 - Proteins can be separated by SDS-PAGE followed by in-gel digestion or digested directly in-solution.
 - Reduce and alkylate the proteins.
 - Digest the proteins into peptides using trypsin.
- LC-MS/MS Analysis:
 - Analyze the resulting peptide mixture using a high-resolution LC-MS/MS system.
 - The mass spectrometer will detect pairs of peptides that are chemically identical but differ in mass due to the incorporation of ^{15}N in the cystine residues.
- Data Analysis:
 - Utilize specialized proteomics software (e.g., MaxQuant, Proteome Discoverer) to identify and quantify the "light" and "heavy" peptide pairs.
 - The ratio of the intensities of the heavy to light peptides for a given protein reflects the change in its abundance in response to the experimental treatment.

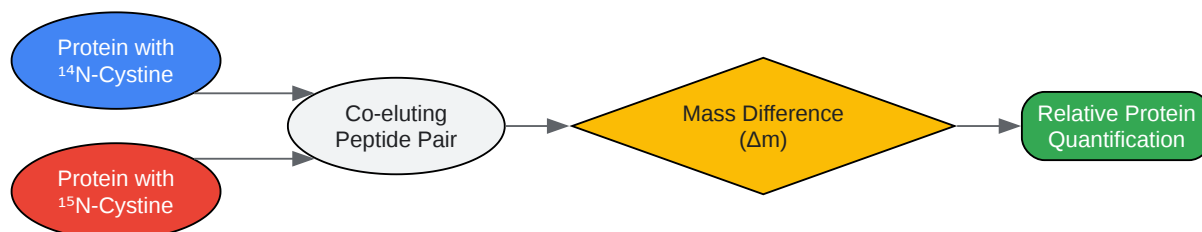
Visualizing the Workflow and Logic

The following diagrams, generated using the DOT language, illustrate the experimental workflow and the logic behind SILAC-based quantitative proteomics.



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Caption: A typical experimental workflow for SILAC-based quantitative proteomics.



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Caption: The core principle of SILAC quantification based on mass shift.

Applications in Research and Drug Development

The use of (S)-L-Cystine-¹⁵N₂ is not limited to the protocol described above. Its applications extend to:

- Metabolic Flux Analysis: Tracing the metabolic fate of cystine in various cellular pathways.
- Biomarker Discovery: Identifying proteins that are differentially expressed in disease states or in response to drug candidates.
- Drug Target Validation: Assessing the downstream effects of a drug on protein expression and turnover.
- Biomolecular NMR: As a source of ¹⁵N for structural and dynamic studies of proteins.[1]

This technical guide provides a foundational understanding for researchers and professionals interested in utilizing (S)-L-Cystine-¹⁵N₂. For specific applications and troubleshooting, consulting the manufacturer's literature and relevant scientific publications is highly recommended.

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References

- 1. Frontiers | ¹⁵N Metabolic Labeling Quantification Workflow in Arabidopsis Using Protein Prospector [frontiersin.org]
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